

Literature review on the applications of C.I. Disperse Red 54

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C.I. Disperse Red 54: An In-depth Technical Guide

An Overview of a Key Azo Dye in the Textile Industry

C.I. Disperse Red 54 is a monoazo dye recognized for its application in coloring synthetic fibers, particularly polyester.[1][2] As a member of the disperse dye class, it is characterized by its low water solubility and its ability to exist as a fine dispersion in an aqueous dyebath, from which it diffuses into the hydrophobic fibers upon heating. This technical guide provides a comprehensive review of **C.I. Disperse Red 54**, detailing its chemical and physical properties, manufacturing process, primary applications in textile dyeing, and the analytical methods for its detection. Toxicological aspects related to this class of dyes are also discussed.

Physicochemical Properties

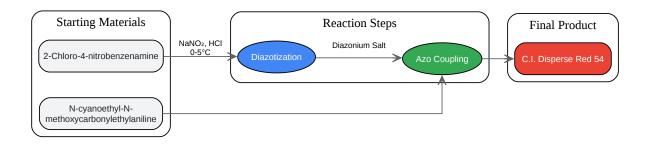
C.I. Disperse Red 54, also known by its Colour Index number 11131, is a purple powder that yields a yellow-red color in application.[1][3] Key physicochemical data for this dye are summarized in the table below. It is important to note that a specific melting point for **C.I. Disperse Red 54** is not consistently reported in publicly available literature.



| Property | Value | Reference(s) |
|-------------------|---|--------------|
| C.I. Name | Disperse Red 54 | [1] |
| C.I. Number | 11131 | [1] |
| CAS Number | 12217-86-6, 6657-37-0, 6021- 61-0 | [1][2] |
| Molecular Formula | C19H18CIN5O4 | [1][3] |
| Molecular Weight | 415.83 g/mol | [1][2] |
| Appearance | Purple powder | [1][3] |
| Boiling Point | 622.6°C at 760 mmHg | [3] |
| Density | 1.31 g/cm ³ | [3] |
| Refractive Index | 1.608 | [3] |
| Solubility | Insoluble in water; Soluble in acetone and alcohol. | [4] |

Synthesis Pathway

The manufacturing of **C.I. Disperse Red 54** involves a two-step diazotization and coupling process. The synthesis begins with the diazotization of 2-chloro-4-nitrobenzenamine. This is followed by the coupling of the resulting diazonium salt with N-cyanoethyl-N-methoxycarbonylethylaniline.[1]





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Synthesis of C.I. Disperse Red 54.

Applications in Textile Dyeing

The primary application of **C.I. Disperse Red 54** is in the dyeing of polyester fibers, where it can be used to achieve deep shades.[1] It is also suitable for coloring cellulose acetate and triacetate fibers.[1] The dye is typically applied using high-temperature methods or the thermosol process to ensure effective diffusion and fixation within the fiber.

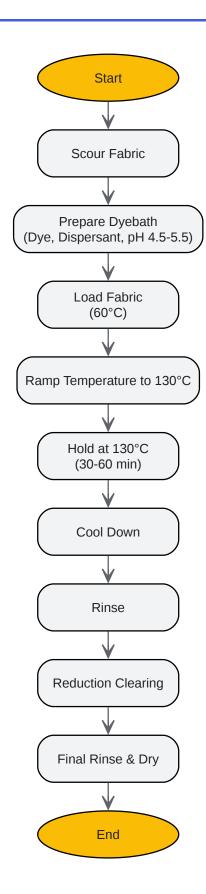
High-Temperature Exhaust Dyeing

This method involves dyeing the textile material in a pressurized vessel where the temperature of the dyebath can be raised above the boiling point of water.

Experimental Protocol:

- Scouring: The polyester fabric is first scoured to remove any impurities that might interfere
 with dyeing.
- Dye Bath Preparation: A dyebath is prepared with **C.I. Disperse Red 54**, a dispersing agent, and an acidic buffer to maintain a pH of 4.5-5.5.
- Dyeing Cycle:
 - The fabric is introduced into the dyebath at approximately 60°C.
 - The temperature is gradually raised to 130°C.
 - Dyeing is continued at this temperature for 30-60 minutes.
- Cooling and Rinsing: The dyebath is cooled, and the fabric is rinsed thoroughly.
- Reduction Clearing: A post-treatment with a reducing agent (e.g., sodium hydrosulfite) and an alkali is performed to remove any unfixed dye from the fiber surface, thereby improving wash fastness.





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High-Temperature Exhaust Dyeing Workflow.



Thermosol Dyeing Process

The thermosol method is a continuous process suitable for dyeing large quantities of fabric.

Experimental Protocol:

- Padding: The fabric is passed through a pad bath containing the dispersed dye, a migration inhibitor, and other auxiliaries. The fabric is squeezed through rollers to ensure even dye application.
- Drying: The padded fabric is dried, often using infrared pre-dryers followed by hot air.
- Thermofixation: The dried fabric is subjected to high temperatures (typically 190-220°C) for a short duration (e.g., 60-90 seconds). This causes the dye to sublime and diffuse into the polyester fibers.
- After-treatment: The fabric is washed to remove unfixed dye and chemicals, which may include a reduction clearing step.



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Thermosol Dyeing Process Workflow.

Fastness Properties

C.I. Disperse Red 54 exhibits good fastness properties on polyester, which are crucial for the longevity of the dyed fabric.



| Fastness Property | AATCC Standard | ISO Standard | Reference(s) |
|-------------------------------------|----------------|--------------|--------------|
| Light Fastness | 6 | 6 | [1] |
| Washing Fastness (Fading) | 4-5 | 4-5 | [1] |
| Washing Fastness (Staining) | 5 | 4-5 | [1] |
| Perspiration Fastness (Fading) | 5 | 5 | [1] |
| Perspiration Fastness (Staining) | 5 | 4-5 | [1] |
| Ironing Fastness (Fading) | 4-5 | 4-5 | [1] |
| Ironing Fastness (Staining) | 4-5 | 4-5 | [1] |

Analytical Methods

The detection and quantification of **C.I. Disperse Red 54**, particularly in textiles and wastewater, are important for quality control and environmental monitoring. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for the analysis of disperse dyes.

General HPLC Protocol for Disperse Dyes:

- Instrumentation: An HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., water with formic acid) and an organic solvent (e.g., acetonitrile or methanol).



- Sample Preparation: Extraction of the dye from the sample matrix (e.g., textile fiber) using a suitable solvent, followed by filtration before injection.
- Detection: The detector is set to the wavelength of maximum absorbance (λmax) of the dye.

Toxicological Profile

Specific toxicological data for **C.I. Disperse Red 54**, such as LD50 values, are not readily available in the public domain. However, the broader class of disperse dyes, particularly azo dyes, has been the subject of toxicological concern. Some azo dyes have the potential to break down into aromatic amines, which may be carcinogenic.[5][6][7] For instance, studies on other disperse dyes like Disperse Red 1 and Disperse Red 13 have shown evidence of mutagenic and cytotoxic effects.[5] These findings underscore the importance of proper handling procedures and wastewater treatment to minimize exposure and environmental contamination.

Conclusion

C.I. Disperse Red 54 remains a significant dye in the textile industry due to its effectiveness in coloring polyester and other synthetic fibers. Its application through high-temperature and thermosol dyeing processes allows for the production of textiles with good color fastness. While specific toxicological data for this particular dye is limited, the general concerns associated with azo and disperse dyes highlight the need for responsible manufacturing and use. Further research into the specific toxicological and environmental profile of **C.I. Disperse Red 54** would be beneficial for a complete risk assessment.

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